

Penoxsulam's Efficacy in Rice Yield: A Comparative Analysis Against Other Herbicides

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Compound of Interest

Compound Name: Penoxsulam

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For researchers, scientists, and professionals in drug development, the selection of an effective herbicide is critical for optimizing rice crop yield. This guide provides an objective comparison of **penoxsulam**'s performance against other commonly used herbicides, supported by experimental data on weed control and rice yield.

Penoxsulam, a triazolopyrimidine sulfonamide herbicide, is widely utilized in rice cultivation for the post-emergence control of a broad spectrum of weeds, including grassy, broadleaf, and sedge varieties.^[1] Its mechanism of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of essential branched-chain amino acids in susceptible plants, leading to their eventual death.^{[1][2]} This guide synthesizes findings from multiple studies to evaluate the comparative efficacy of **penoxsulam** on rice yield.

Quantitative Comparison of Herbicide Performance

The following tables summarize the quantitative data from various field trials, comparing the effects of **penoxsulam** and other herbicides on rice grain yield and weed control.

Herbicide Treatment	Application Rate (g a.i./ha)	Grain Yield (t/ha) - Year 1	Grain Yield (t/ha) - Year 2	Weed Control Efficiency (%)	Source
Penoxsulam	22.5	5.21	5.04	Not specified	[3]
Pretilachlor	750	5.11	5.00	Not specified	[3]
Butachlor	1000	Not specified	Not specified	Not specified	[4]
Hand Weeding	-	4.96	Not specified	Not specified	[3]
Unweeded Control	-	Lower grain yield	Lower grain yield	Not specified	[3]

Table 1: Comparison of **Penoxsulam** and Pretilachlor on Rice Grain Yield. This study highlights that pre-emergence application of **penoxsulam** at 22.5 g/ha resulted in grain yields comparable to, and slightly higher than, pretilachlor.[3] Both herbicide treatments yielded significantly more than the unweeded control.[3]

Herbicide Treatment	Application Rate (g a.i./ha)	Application Timing (DAT)	Grain Yield (t/ha)	Weed Control Efficiency (%)	Source
Penoxsulam	25	12	7.95	90	[5]
Butachlor	1500	3	7.02	71.8	[5]
Hand Weeding	-	20 and 40	Not specified	76	[5]
Weedy Check	-	-	3.90 (approx.)	-	[5]

Table 2: Efficacy of **Penoxsulam** Compared to Butachlor. In this trial, post-emergence application of **penoxsulam** at 12 days after transplanting (DAT) demonstrated superior weed

control efficiency and a notable 13% increase in grain yield compared to the pre-emergence application of butachlor.[5]

Herbicide Treatment	Application Rate (g a.i./ha)	Application Timing (DAT)	Grain Yield (t/ha)	Weed Index (%)	Source
Penoxsulam	22.5	8-12	3.53	5.61	[6]
Hand Weeding	-	20 and 40	3.74	Not specified	[6]

Table 3: **Penoxsulam** Performance Against Hand Weeding. This study found that the grain yield from plots treated with **penoxsulam** was statistically on par with twice hand-weeded plots, indicating its effectiveness as a labor-saving alternative.[6]

Herbicide Treatment	Application Rate (g a.i./ha)	Grain Yield (kg/ha) - Year 1	Grain Yield (kg/ha) - Year 2	Source
Penoxsulam (30 g/ha)	30	2913 (approx.)	2750 (approx.)	[7]
Penoxsulam (40 g/ha)	40	Not specified	1906 (approx.)	[7]
Butachlor + Cinosulfuron	Recommended Dose	3650	Not specified	[7]
Butachlor + Bensulfuron-methyl (BSM)	Recommended Dose	2913	Not specified	[7]
Thiobencarb + BSM	Recommended Dose	Not specified	≥3666	[7]
Oxadiargyl + BSM	Recommended Dose	Not specified	≥3666	[7]

Table 4: Comparative Efficacy of **Penoxsulam** and Herbicide Mixtures. In this two-year study, **penoxsulam** showed lower grain yields compared to herbicide mixtures like butachlor+cinosulfuron and thiobencarb+BSM.[7] The efficacy of **penoxsulam** on barnyardgrass was also noted to be less than the compared herbicides in this particular study. [7]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of experimental findings. Below are summaries of the experimental protocols from the cited studies.

Study 1: **Penoxsulam** Evaluation for Weed Control Efficacy and Increased Rice Yield (Tamil Nadu, India)[3]

- Experimental Design: Field experiments conducted over two Kharif seasons (June to October) in 2014 and 2015.
- Rice Variety: Short duration 'ADT 43'.
- Plot Size: Gross plot 20 m² (5.0 x 4.0 m).
- Treatments: Pre-emergence application of **penoxsulam** (20, 22.5, 25, and 50 g/ha), butachlor (1.0 kg/ha), and pretilachlor (750 g/ha) at 3 days after transplanting (DAT), followed by one hand weeding on 30 DAT. A hand-weeded and an unweeded control were also included.
- Application: Herbicides were applied using a hand-operated knapsack sprayer with a flat fan nozzle at a spray volume of 500 L/ha.
- Data Collection: Total weed density, weed dry weight, and grain yield were recorded.

Study 2: Performance of **Penoxsulam** for Weed Control in Transplanted Rice (Ludhiana, India) [5]

- Experimental Design: Field experiments during the 2006 and 2007 Kharif seasons.
- Treatments: **Penoxsulam** (22 and 25 g/ha) applied at 3 and 12 DAT, butachlor (1500 g/ha) applied at 3 DAT, hand weeding (twice at 20 and 40 DAT), and a weedy check.

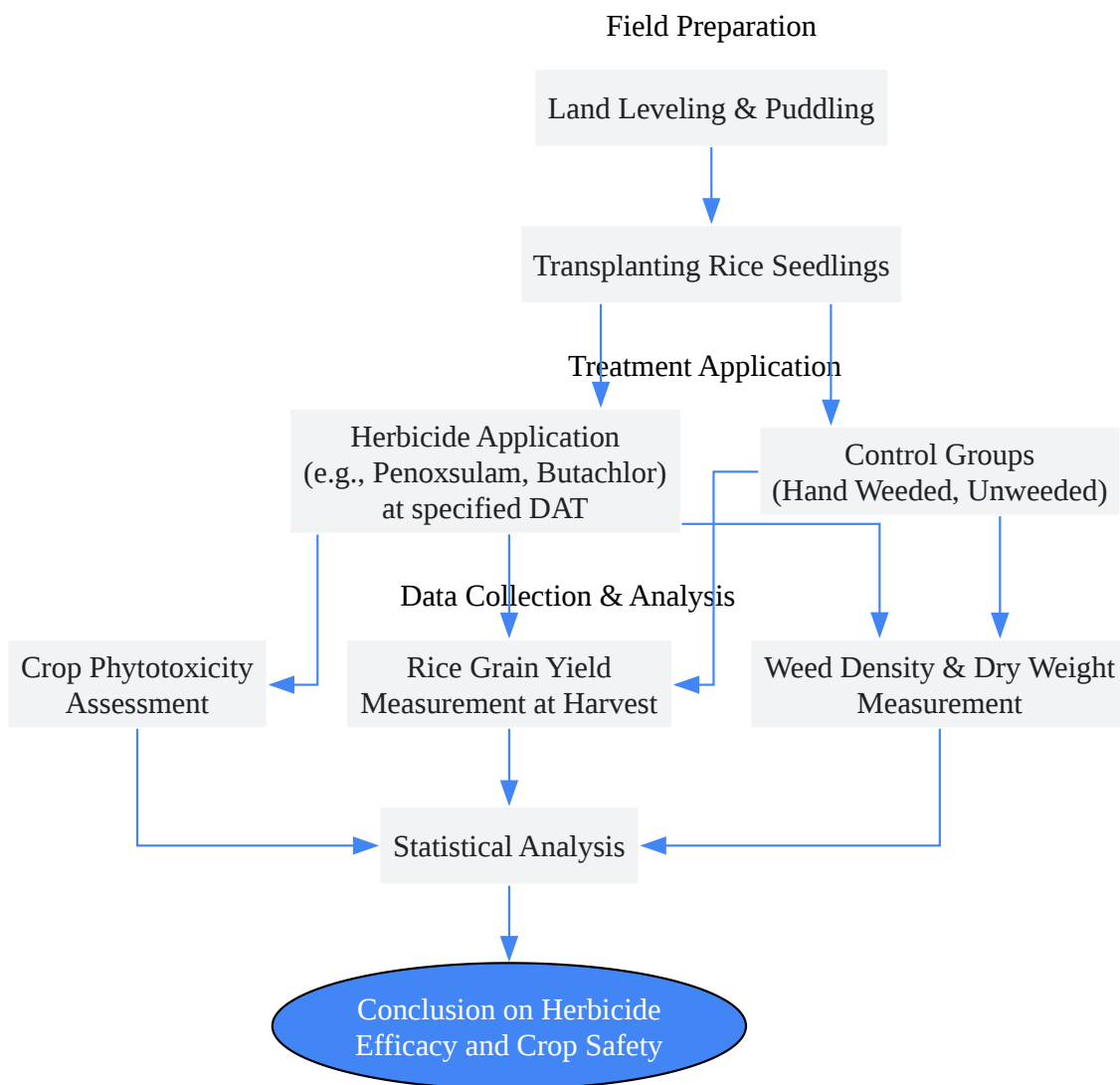
- Key Weeds: Echinochloa crus-galli and Cyperus iria.
- Data Collection: Weed control efficiency, weed dry matter, and grain yield.

Study 3: Comparison of the Efficacy of **Penoxsulam** with Some Common Paddy Rice Herbicides (Iran)[7]

- Experimental Design: A two-year study conducted in 2010 and 2012.
- Year 1 Treatments: **Penoxsulam** (24, 30, 36, 42 & 48 g a.i./ha), butachlor+bensulfuron-methyl (BSM), butachlor+cinosulfuron, and anilofos+cinosulfuron.
- Year 2 Treatments: **Penoxsulam** (30 & 40 g a.i./ha), oxadiargyl+BSM, thiobencarb (TB), and TB+BSM.
- Data Collection: Phytotoxicity on rice, weed control efficacy (barnyardgrass, sedges, broadleaf weeds), and grain yield.

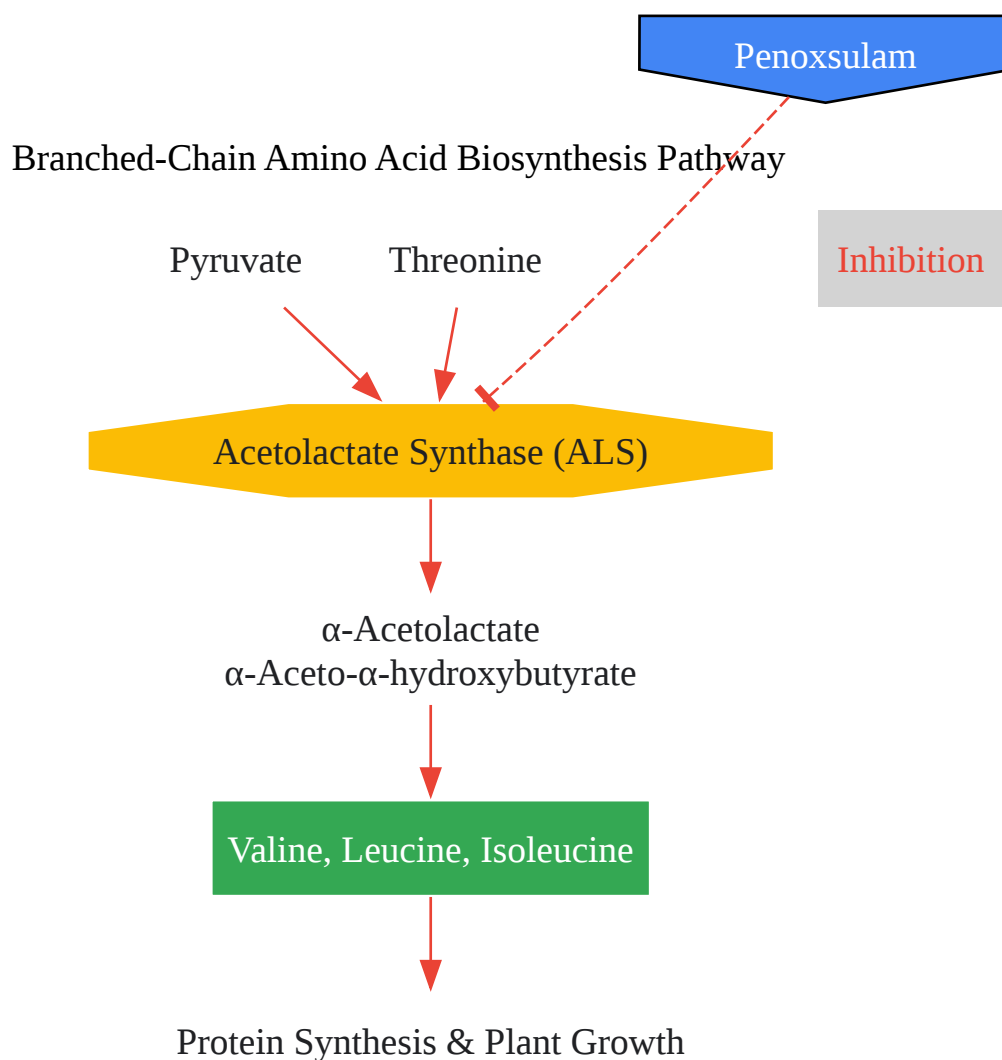
Visualizing Experimental Workflow and Herbicide Mode of Action

To further elucidate the research process and the biochemical mechanism of **penoxsulam**, the following diagrams are provided.



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Caption: Generalized workflow for a comparative herbicide efficacy trial in transplanted rice.



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Caption: Mode of action of **Penoxsulam** via inhibition of the ALS enzyme in weeds.

Conclusion

The presented data indicate that **penoxsulam** is an effective herbicide for weed management in rice, often resulting in grain yields that are comparable or superior to other commonly used herbicides like pretilachlor and butachlor.[3][5] Its performance can be on par with the labor-intensive practice of hand weeding.[6] However, some studies have shown that under certain conditions and against specific weed spectra, herbicide mixtures may result in higher yields than **penoxsulam** alone.[7] The choice of herbicide should, therefore, be based on the specific

weed flora present, local environmental conditions, and integrated weed management strategies. **Penoxsulam**'s low application rates and broad-spectrum activity make it a valuable tool in modern rice cultivation.[1] No phytotoxic symptoms such as chlorosis, epinasty, or leaf tip burning have been observed on rice crops with the application of **penoxsulam** at recommended doses.[3]

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